

CAS number and molecular weight of Octafonium chloride

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Compound of Interest

Compound Name: Octafonium chloride

Cat. No.: B099018

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In-Depth Technical Guide to Octafonium Chloride

For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification

Octafonium chloride, a quaternary ammonium antiseptic, is chemically identified as benzyldiethyl{2-[4-(1,1,3,3-tetramethylbutyl)phenoxy]ethyl}ammonium chloride. This compound is recognized for its antimicrobial properties and is utilized in various topical antiseptic formulations.

Identifier	Value
CAS Number	15687-40-8
Molecular Formula	C ₂₇ H ₄₂ ClNO
Molecular Weight	432.08 g/mol

Mechanism of Action

As a cationic surfactant, the primary antimicrobial mechanism of **Octafonium chloride** involves the disruption of microbial cell membranes. The positively charged quaternary ammonium

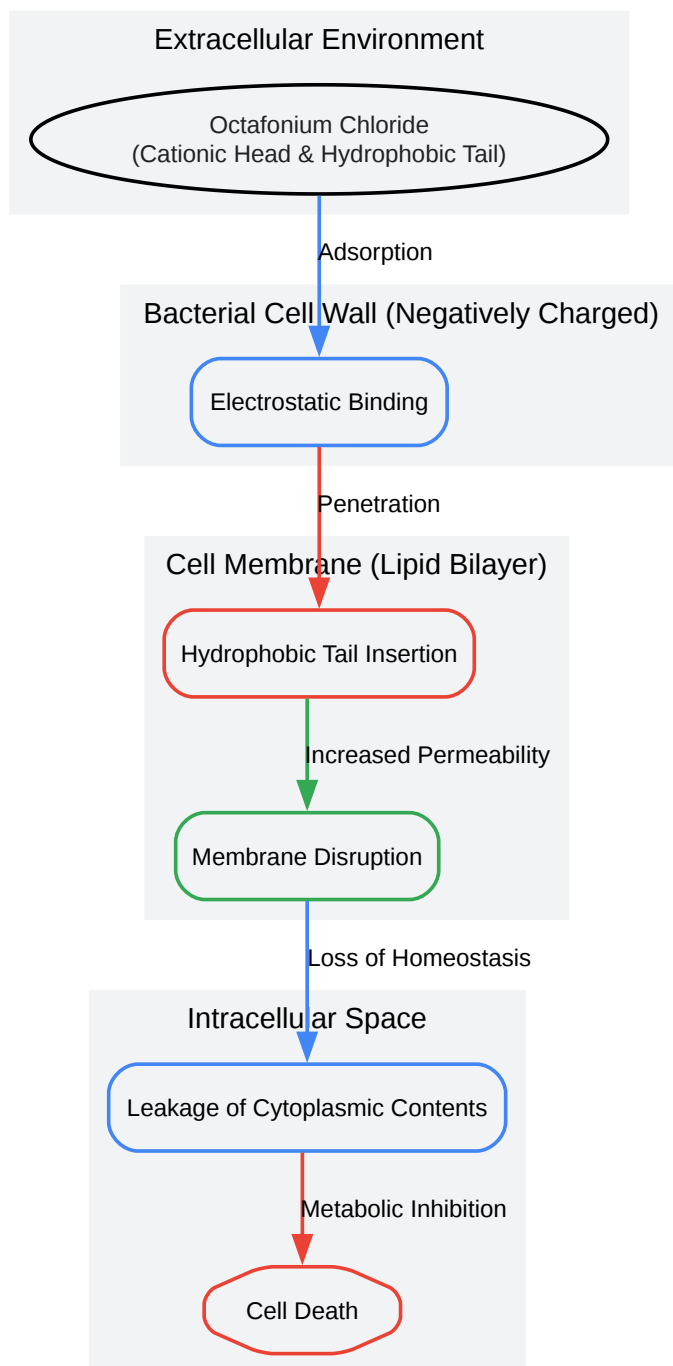
headgroup electrostatically interacts with the negatively charged components of the bacterial cell wall, such as phospholipids and teichoic acids.^[1] This initial binding facilitates the insertion of the hydrophobic alkyl tail into the lipid bilayer of the cell membrane.^[1]

This penetration disrupts the structural integrity and fluidity of the membrane, leading to increased permeability.^[1] Consequently, essential intracellular components like ions, metabolites, and proteins leak out, while the proton motive force is dissipated. This loss of cellular contents and disruption of metabolic processes ultimately results in bacterial cell death.^{[1][2]}

Antimicrobial Signaling and Disruption Pathway

The following diagram illustrates the sequential steps of the antimicrobial action of **Octafonium chloride** on a bacterial cell.

Mechanism of Action of Octafonium Chloride on Bacterial Cell

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References

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